

Application Notes and Protocols for Penicillin G Procaine Administration in Rodent Experiments

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Compound of Interest

Compound Name: *Penicillin G Procaine*

Cat. No.: *B1212216*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the administration of **Penicillin G Procaine** in rodent models for research purposes. **Penicillin G Procaine** is a long-acting antibiotic combining the bactericidal action of penicillin G with the local anesthetic procaine. This formulation provides sustained therapeutic levels from a single injection.

Mechanism of Action

Penicillin G is a beta-lactam antibiotic that exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[1] It specifically targets and binds to penicillin-binding proteins (PBPs), which are enzymes essential for the final steps of peptidoglycan synthesis.[1] [2] This inhibition disrupts the integrity of the cell wall, particularly in actively growing and dividing bacteria, leading to cell lysis and death.[1] The procaine component serves as a local anesthetic to reduce pain at the injection site and slows the release of penicillin G, allowing for prolonged therapeutic concentrations.[3]

Data Summary: Dosage and Pharmacokinetics

The following tables summarize key quantitative data for the use of **Penicillin G Procaine** in laboratory rodents and other species for comparative purposes.

Table 1: Recommended Dosage for **Penicillin G Procaine** in Rodents

Species	Dosage (IU/kg)	Route of Administration	Frequency	Reference
Mouse	22,000	SC, IM	Every 24 hours	[4]
Rat	22,000	SC, IM	Every 24 hours	[4]

IU: International Units; SC: Subcutaneous; IM: Intramuscular.

Table 2: General Pharmacokinetic Parameters of **Penicillin G Procaine** (Non-Rodent Species)

Parameter	Value	Species	Route	Notes	Reference
Time to Peak Plasma Level (Tmax)	~4 hours	General	IM	Provides a plateau-type blood level.	[3]
Therapeutic Duration	15-20 hours	General	IM	Blood levels fall slowly over this period.	[3]
Protein Binding	~60%	General	N/A	Penicillin G is bound to serum protein.	[3]

Note: Specific pharmacokinetic data for mice and rats is not readily available in published literature. Researchers should consider these general parameters and may need to perform pilot studies to determine precise pharmacokinetic profiles in their specific rodent models.

Experimental Protocols

Important Pre-Administration Considerations:

- Allergies and Toxicity: A small percentage of animals may be sensitive to procaine.[5] Additionally, the procaine component can be toxic to mice and guinea pigs.[6] Guinea pigs

and chinchillas are also susceptible to antibiotic-associated enterotoxemia with penicillins.[6] Closely monitor animals for any adverse reactions.

- Viscous Suspension: **Penicillin G Procaine** is a viscous suspension.[3] To ensure accurate dosing and ease of injection, warm the vial to room temperature and shake it well to ensure uniform suspension.[7]
- Aseptic Technique: Use a new sterile syringe and needle for each animal to prevent contamination and infection.[8] Disinfect the rubber stopper of the vial and the injection site with 70% alcohol.[8]

Protocol 1: Subcutaneous (SC) Administration

This is a common and technically simple route for administering substances to rodents.

Materials:

- **Penicillin G Procaine** suspension (300,000 IU/mL)
- Sterile syringes (e.g., 1 mL)
- Sterile needles (23-25 gauge)
- 70% Alcohol swabs
- Appropriate animal restraint device

Procedure:

- Preparation:
 - Calculate the required volume based on the animal's body weight and the recommended dose of 22,000 IU/kg.[4]
 - Example Calculation for a 30g mouse:
 - $(22,000 \text{ IU/kg}) \times (0.030 \text{ kg}) = 660 \text{ IU}$
 - $(660 \text{ IU}) / (300,000 \text{ IU/mL}) = 0.0022 \text{ mL}$

- Note on Micro-dosing: For very small volumes, dilution with a sterile, compatible vehicle (e.g., sterile saline) may be necessary for accurate dosing. This should be scientifically justified in your IACUC protocol.
- Warm the vial to room temperature and shake vigorously.
- Draw the calculated volume into the syringe.
- Restraint:
 - Restrain the mouse or rat securely. For SC injections, the scruff of the neck is a common and effective restraint method.
- Injection:
 - Lift the skin over the dorsal midline (scruff of the neck or back) to create a "tent".
 - Insert the needle, bevel up, into the base of the tented skin, parallel to the spine.
 - Aspirate slightly to ensure the needle is not in a blood vessel.
 - Inject the solution slowly and steadily.
 - Withdraw the needle and gently massage the area to aid dispersion.
- Post-Injection Monitoring:
 - Return the animal to its cage and monitor for any signs of distress, pain, or injection site reactions (swelling, redness).
 - Subcutaneous injection of high doses of procaine penicillin G has been associated with inflammation and hemorrhage in other species.[\[9\]](#)

Protocol 2: Intramuscular (IM) Administration

Intramuscular injections are generally not recommended in mice and rats due to their small muscle mass but may be required for specific experimental reasons.[\[8\]](#) This route provides rapid absorption.

Materials:

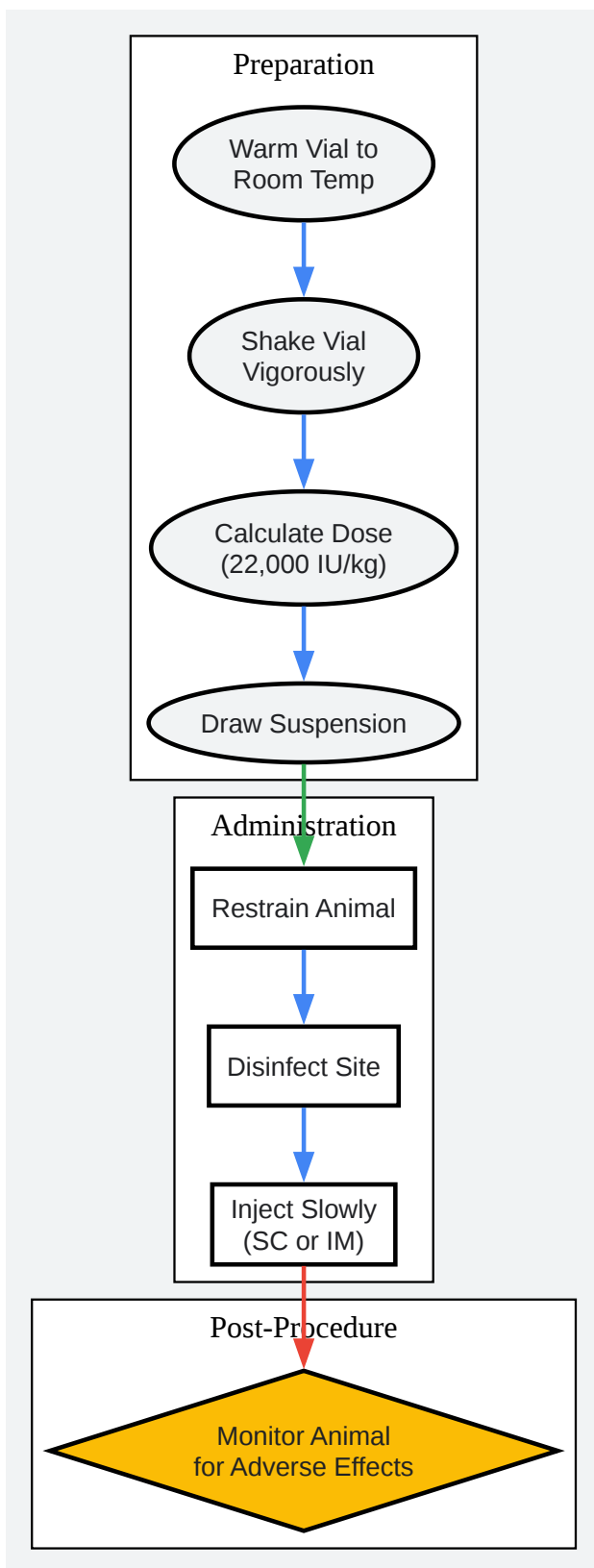
- **Penicillin G Procaine** suspension (300,000 IU/mL)
- Sterile syringes (e.g., 1 mL)
- Sterile needles (25-27 gauge)
- 70% Alcohol swabs
- Appropriate animal restraint device (anesthesia may be required for proper immobilization)[8]

Procedure:

- Preparation:
 - Calculate the required volume as described in the SC protocol.
 - Warm the vial to room temperature and shake vigorously.
 - Draw the calculated volume into the syringe.
- Restraint and Site Selection:
 - Properly restrain the animal. Brief anesthesia (e.g., isoflurane) is often recommended for immobilization and to ensure accurate needle placement.[8]
 - The target muscle is typically the quadriceps or gluteal muscle in the hind limb.[8]
 - Crucial: Avoid the sciatic nerve, which runs along the caudal aspect of the femur, to prevent permanent nerve damage.[8]
- Injection:
 - Isolate the target muscle between the thumb and forefinger.
 - Insert the needle into the thickest part of the muscle at a 90-degree angle.
 - Aspirate to check for blood. If blood appears, withdraw the needle and choose a new site.

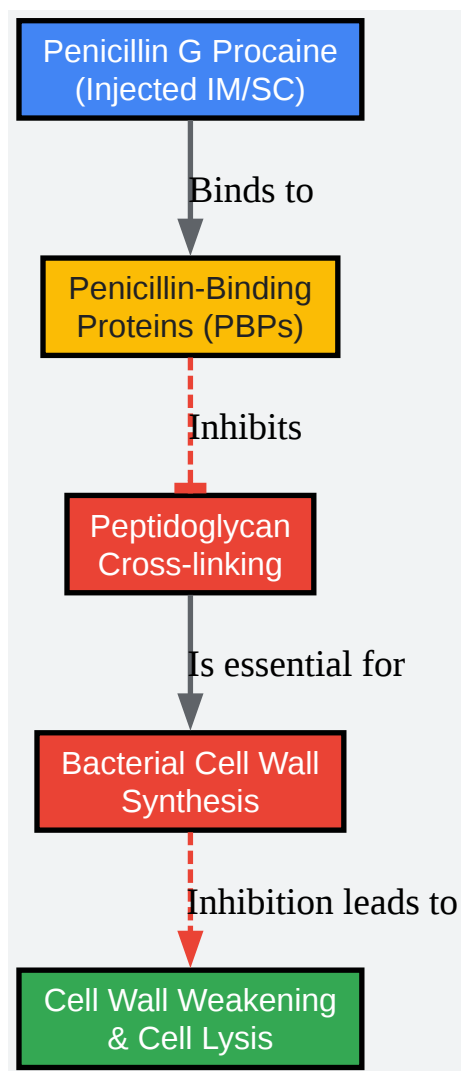
- Inject the suspension slowly. The maximum volume per site should be very small (e.g., <0.05 mL in mice, <0.2 mL in rats).[8]
- Withdraw the needle. Do not massage the site, as this can cause muscle damage.
- Post-Injection Monitoring:
 - Monitor the animal during recovery from anesthesia.
 - Observe the animal for signs of pain, lameness, or self-mutilation of the injected limb.
 - Accidental intra-arterial injection can lead to severe tissue damage, including necrosis and gangrene.[10]

Visualizations



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Caption: General workflow for **Penicillin G Procaine** administration in rodents.



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Caption: Mechanism of action of Penicillin G.

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